

Solubility of Sodium 3-Hydroxypropane-1-sulfonate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *sodium 3-hydroxypropane-1-sulfonate*

Cat. No.: *B147052*

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This technical guide provides a comprehensive overview of the solubility characteristics of **sodium 3-hydroxypropane-1-sulfonate** in organic solvents. Due to a lack of publicly available quantitative data, this document focuses on providing a detailed experimental protocol for researchers to determine these solubility values.

Introduction

Sodium 3-hydroxypropane-1-sulfonate is a chemical intermediate with a versatile structure, incorporating both a hydroxyl and a sulfonate functional group.^[1] Its utility in various synthetic pathways, including the production of surfactants and other specialty chemicals, often necessitates its use in non-aqueous environments.^[1] A thorough understanding of its solubility in organic solvents is therefore critical for process development, reaction optimization, and formulation in diverse fields, including pharmaceuticals and materials science. This guide outlines a standardized method for determining the solubility of this compound and provides a framework for presenting the resulting data.

Quantitative Solubility Data

Currently, specific quantitative data on the solubility of **sodium 3-hydroxypropane-1-sulfonate** in a range of organic solvents is not extensively reported in peer-reviewed literature or publicly accessible databases. Researchers are encouraged to determine these values experimentally. The following table provides a recommended format for presenting empirically determined solubility data.

Table 1: Experimentally Determined Solubility of **Sodium 3-Hydroxypropane-1-sulfonate** in Various Organic Solvents

Solvent	Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)	Method of Analysis
Methanol	25	Data to be determined	Data to be determined	HPLC, Gravimetric
Ethanol	25	Data to be determined	Data to be determined	HPLC, Gravimetric
Acetone	25	Data to be determined	Data to be determined	HPLC, Gravimetric
Isopropanol	25	Data to be determined	Data to be determined	HPLC, Gravimetric
Acetonitrile	25	Data to be determined	Data to be determined	HPLC, Gravimetric
Dimethylformamide (DMF)	25	Data to be determined	Data to be determined	HPLC, Gravimetric
Dimethyl Sulfoxide (DMSO)	25	Data to be determined	Data to be determined	HPLC, Gravimetric
Tetrahydrofuran (THF)	25	Data to be determined	Data to be determined	HPLC, Gravimetric

Experimental Protocol for Solubility Determination

The following protocol details the isothermal shake-flask method, a reliable and widely used technique for determining the solubility of a solid compound in a liquid solvent.

3.1 Materials and Equipment

- **Sodium 3-hydroxypropane-1-sulfonate** (high purity)
- Selected organic solvents (analytical grade or higher)
- Analytical balance
- Scintillation vials or sealed flasks
- Constant temperature shaker or incubator
- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Evaporative Light Scattering Detector - ELSD), or a gravimetric analysis setup (vacuum oven, desiccator).

3.2 Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **sodium 3-hydroxypropane-1-sulfonate** to a series of scintillation vials. The excess solid is crucial to ensure that equilibrium with a saturated solution is achieved.
 - Accurately pipette a known volume of the desired organic solvent into each vial.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:

- Place the vials in a constant temperature shaker set to the desired temperature (e.g., 25 °C).
- Allow the mixtures to shake for a sufficient period to reach equilibrium. A period of 24 to 48 hours is typically recommended, but the exact time should be determined by preliminary experiments (i.e., measuring the concentration at different time points until it remains constant).
- Sample Collection and Preparation:
 - Once equilibrium is reached, stop the shaker and allow the vials to stand undisturbed at the constant temperature for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the collected supernatant through a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved solid particles.
 - Dilute the filtered sample to a known volume with the same solvent.

3.3 Quantification

3.3.1 High-Performance Liquid Chromatography (HPLC)

- Prepare a series of standard solutions of known concentrations of **sodium 3-hydroxypropane-1-sulfonate** in the chosen solvent.
- Develop a suitable HPLC method. Given the lack of a strong chromophore, an ELSD or a UV detector at a low wavelength (if applicable) may be used.
- Inject the standard solutions to generate a calibration curve.
- Inject the diluted, filtered sample from step 3.3 and determine its concentration from the calibration curve.
- Calculate the original concentration in the saturated solution, accounting for the dilution factor.

3.3.2 Gravimetric Analysis

- Accurately transfer a known volume of the filtered supernatant to a pre-weighed, dry container.
- Carefully evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature below the decomposition point of the solute.
- Once the solvent is completely removed, place the container in a desiccator to cool to room temperature.
- Weigh the container with the dried residue.
- The mass of the dissolved solid can be determined by subtracting the initial weight of the container.
- Calculate the solubility in terms of g/100 mL or other desired units.

3.4 Data Reporting

- Report the average solubility value and the standard deviation from at least three replicate experiments for each solvent.
- Specify the temperature at which the solubility was determined.
- Detail the analytical method used for quantification.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of the solubility of **sodium 3-hydroxypropane-1-sulfonate**.

Caption: Experimental workflow for determining the solubility of **sodium 3-hydroxypropane-1-sulfonate**.

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References

- 1. sodium 3-hydroxypropane-1-sulfonate | 3542-44-7 | Benchchem [benchchem.com]
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